

In-depth Technical Guide: Safety and Handling of Benzoin-D10

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This guide provides comprehensive safety and handling precautions for **Benzoin-D10**, intended for researchers, scientists, and professionals in drug development. Given that specific safety data for the deuterated form is limited, this document extrapolates from the well-documented information for its non-deuterated analog, Benzoin. Deuteration is not expected to significantly alter the primary chemical hazards of the molecule.

Hazard Identification and Classification

Benzoin-D10 is classified as a hazardous substance. It is harmful if swallowed and causes skin and eye irritation.[1] Repeated or prolonged exposure can cause damage to organs such as the lungs and mucous membranes.[1]

Potential Health Effects:

- Acute: Hazardous in case of ingestion, and skin or eye contact (irritant).[1] Inhalation of dust may also be hazardous.[1]
- Chronic: Prolonged exposure may lead to target organ damage, specifically the lungs and mucous membranes.[1] There is no available data on carcinogenic, mutagenic, or teratogenic effects.[1]

Physical and Chemical Properties



The following tables summarize the known physical and chemical properties of Benzoin and its deuterated analog, **Benzoin-D10**.

Table 1: Physical and Chemical Properties of Benzoin-D10

Property	Value	Source
Molecular Formula	C14H2D10O2	[2]
Molecular Weight	222.30 g/mol	[2]
Melting Point	134-138 °C	[3]
Boiling Point	194 °C at 12 mmHg	[3]

Table 2: Physical and Chemical Properties of Benzoin

Property	Value	Source
Appearance	Off-white to yellow-white crystalline solid	[4]
Odor	Light camphor-like	[4][5]
Molecular Formula	C14H12O2	[6]
Molecular Weight	212.25 g/mol	[6]
Melting Point	133 - 137 °C	[6]
Boiling Point	343 °C	[1]
Flash Point	194 °C	[6]
Specific Gravity	1.31	[1]
Vapor Pressure	1.3 hPa @ 136 °C	[6]
Auto-Ignition Temp.	550 °C	[1]
Water Solubility	Sparingly soluble	[6]



Toxicological Information

Detailed toxicological data for **Benzoin-D10** is not available. The information below is for Benzoin.

Table 3: Toxicological Data for Benzoin

Test	Result	Species	Source
LD50 Oral	10,000 mg/kg	Rat	[7][8]
LD50 Dermal	8,870 mg/kg	Rabbit	[7][9]
Mutagenicity	Positive: Sister chromatid exchange	Hamster ovary	[7]
Mutagenicity	Positive: DNA damage and repair	Rat Liver	[7]

Experimental Protocols

Specific experimental protocols for the safety and handling of **Benzoin-D10** are not documented. The following is a generalized protocol for the safe handling of powdered chemical solids like **Benzoin-D10** in a laboratory setting, based on standard safety procedures for Benzoin.

Protocol for Safe Handling of Powdered Benzoin-D10

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[1][10]
 - Ensure that an emergency eye wash station and safety shower are readily accessible.[7]
 - Ground all equipment containing the material to prevent static discharge.[1][11]
- Personal Protective Equipment (PPE):
 - Wear appropriate personal protective equipment, including:



- Safety glasses with side-shields or goggles.[6][7][12]
- A lab coat or other protective clothing to prevent skin contact.[1][12]
- Chemically resistant gloves (e.g., butyl rubber or PVC).[10][12]
- In case of insufficient ventilation or dust formation, use a NIOSH-approved dust respirator.[1][7]
- Handling and Use:
 - Avoid generating dust.[7]
 - Avoid contact with skin, eyes, and clothing.[6][7]
 - Do not breathe in dust or vapors.[1][11]
 - Keep away from heat, sparks, and open flames.[1]
 - Wash hands thoroughly after handling.[6]
- Storage:
 - Store in a tightly closed container.[1][6]
 - Keep in a cool, dry, and well-ventilated area.[6][11]
 - Store away from incompatible materials such as strong oxidizing agents. [6][8]
 - Do not store above 30°C (86°F).[1]
- Disposal:
 - Dispose of waste material in accordance with local, regional, and national regulations.[7]
 [12]
 - This material should be disposed of by a licensed professional waste disposal service.

Emergency Procedures



First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[7][12] Seek medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water and soap.[7] Remove contaminated clothing and shoes.[1] Seek medical attention if irritation persists.[7]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1][7] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. [1] Get medical attention.[1]
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel.[1] Never give anything by mouth to an unconscious person.[1][7] Rinse mouth with water.[7] If large quantities are swallowed, call a physician immediately.[1]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][8] For small fires, use DRY chemical powder.[1]
- Hazardous Combustion Products: Combustion may produce carbon oxides (CO, CO₂).[1][6]
- Special Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][11]

Accidental Release Measures:

- Personal Precautions: Evacuate unnecessary personnel.[11] Avoid breathing dust and contact with the substance.[11][12] Use personal protective equipment as outlined in Section 4.
- Environmental Precautions: Prevent product from entering drains or waterways.[7][12]
- Methods for Cleaning Up: Sweep up the spilled solid, avoiding dust generation, and place it in a suitable, closed container for disposal.[7][12] Clean the spill area with water and

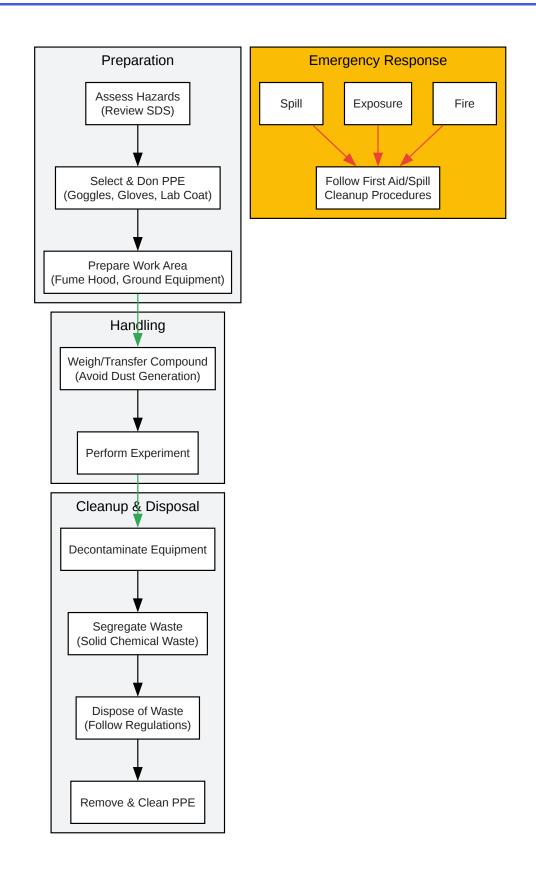


detergent.[10]

Visualized Workflow

The following diagram illustrates a logical workflow for the safe handling of **Benzoin-D10** in a laboratory setting.





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Caption: Workflow for the safe handling of powdered chemical compounds.



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